

Dibutyl Oxalate: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: Dibutyl oxalate

Cat. No.: B166012

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the safe handling and storage of **dibutyl oxalate**. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of your experiments.

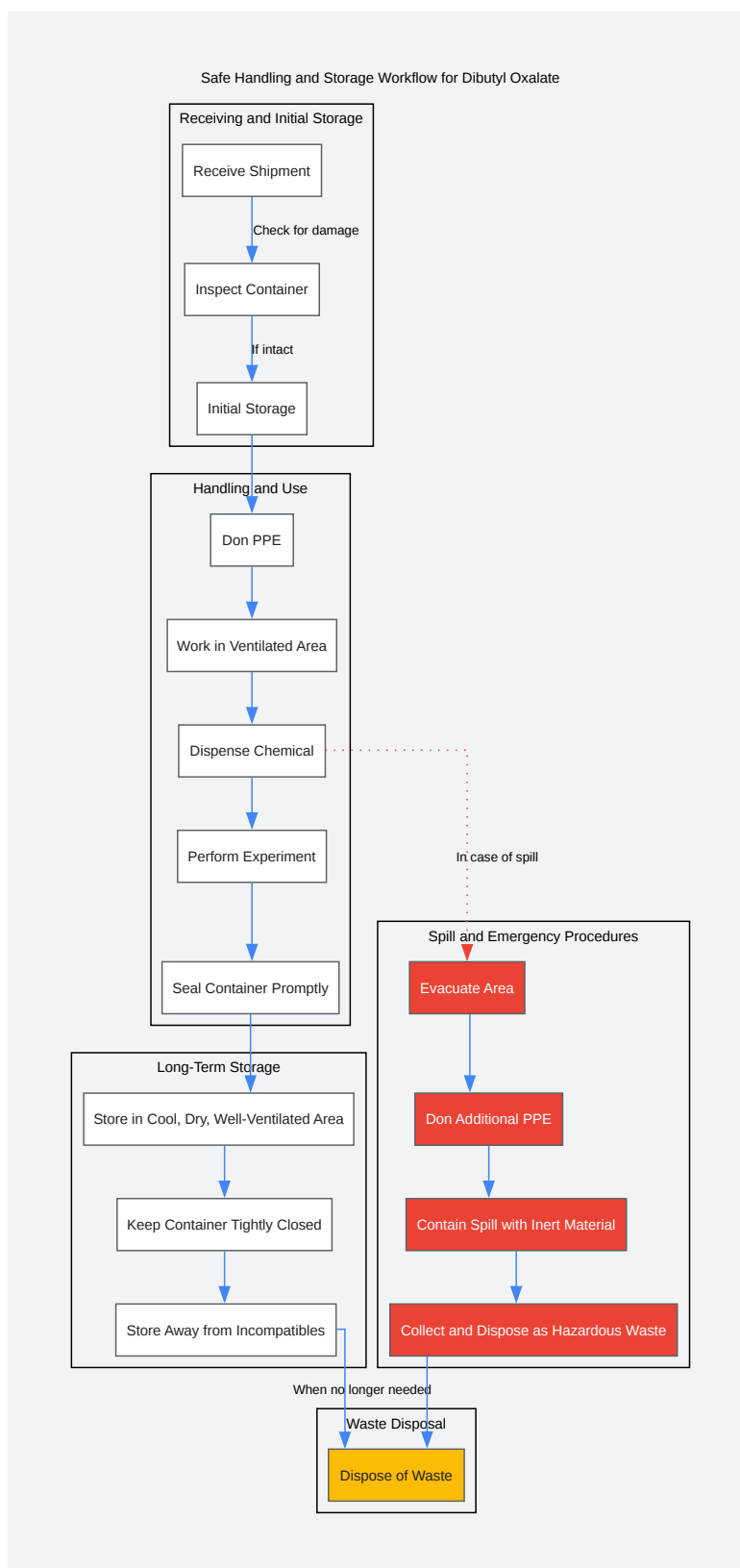
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **dibutyl oxalate**.

Property	Value	Reference
Melting Point	-29 °C	[1]
Boiling Point	239 - 240 °C	[2]
Flash Point	109 °C (closed cup)	
Density	0.986 g/mL at 25 °C	

Experimental Protocols: Safe Handling and Storage Workflow

The following diagram outlines the standard operating procedure for the safe handling and storage of **dibutyl oxalate** from receipt to disposal.



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Caption: Workflow for safe **dibutyl oxalate** handling.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and storage of **dibutyl oxalate**.

Q: What should I do if I spill a small amount of **dibutyl oxalate** on my lab bench?

A:

- **Evacuate and Ventilate:** Immediately ensure the area is well-ventilated and restrict access to the spill area.
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. For larger spills, a respirator may be necessary.
- **Containment:** Cover the spill with an inert absorbent material like vermiculite, dry sand, or earth.
- **Collection:** Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with soap and water, and then rinse thoroughly.
- **Disposal:** Dispose of the contaminated absorbent material and any cleaning materials as hazardous waste according to your institution's and local regulations.[\[2\]](#)

Q: I noticed the container of **dibutyl oxalate** is bulging. What does this mean and what should I do?

A: A bulging container may indicate decomposition or contamination that is generating gas, leading to a pressure buildup.

- **Do Not Open:** Do not attempt to open the container.
- **Isolate:** Carefully move the container to a well-ventilated, isolated area, such as a fume hood, away from heat and incompatible materials.

- **Contact Safety Officer:** Immediately contact your institution's Environmental Health and Safety (EHS) department or designated safety officer for guidance on how to proceed with the hazardous material.

Q: I accidentally mixed **dibutyl oxalate** with an acid. What are the risks and what should I do?

A: **Dibutyl oxalate** is incompatible with acids, bases, oxidizing agents, and reducing agents.^[2] Mixing with acids can lead to a hazardous reaction, potentially generating heat and harmful fumes.

- **Alert Others and Evacuate:** Immediately alert personnel in the vicinity and evacuate the immediate area.
- **Ventilation:** Ensure the area is well-ventilated, preferably within a fume hood.
- **Seek Medical Attention:** If you have been exposed to any fumes or splashes, seek immediate medical attention.
- **Contact Safety Officer:** Report the incident to your EHS department for proper handling and disposal procedures.

Frequently Asked Questions (FAQs)

Q: What are the primary hazards associated with **dibutyl oxalate**?

A: **Dibutyl oxalate** is classified as causing skin irritation, serious eye damage, and may cause an allergic skin reaction. It may also cause respiratory irritation.^[2]^[3]

Q: What personal protective equipment (PPE) should I wear when handling **dibutyl oxalate**?

A: Always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.^[2] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.^[2]

Q: How should I properly store **dibutyl oxalate**?

A: Store **dibutyl oxalate** in a cool, dry, and well-ventilated area away from incompatible substances such as acids, bases, oxidizing agents, and reducing agents.^[2] Keep the container

tightly closed and upright to prevent leakage.[2]

Q: What should I do in case of accidental skin or eye contact?

A:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice.
- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.

Q: What is the proper procedure for disposing of **dibutyl oxalate** waste?

A: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[2] Contaminated packaging should also be disposed of as hazardous waste. Do not let the product enter drains.[2] Always consult your institution's EHS guidelines and local regulations for proper disposal procedures.

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